

# 2-Bromo-4-nitroanisole: A Comprehensive Safety and Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-Bromo-4-nitroanisole**

Cat. No.: **B040242**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety data and handling information for **2-Bromo-4-nitroanisole** (CAS No. 5197-28-4). The following sections detail its hazardous properties, exposure control measures, and the experimental methodologies used to determine these characteristics, offering a vital resource for professionals in research and drug development.

## Section 1: Chemical and Physical Properties

A summary of the key physicochemical properties of **2-Bromo-4-nitroanisole** is presented in Table 1. This data is essential for understanding the substance's behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrNO <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	232.03 g/mol	<a href="#">[1]</a>
Appearance	Yellow to brown solid	<a href="#">[2]</a>
Melting Point	104-106 °C	<a href="#">[3]</a>
Flash Point	Not applicable	
Solubility	Moderately soluble in organic solvents (e.g., ethanol, dichloromethane), less soluble in water.	

## Section 2: Hazard Identification and Classification

**2-Bromo-4-nitroanisole** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). A summary of its GHS classification is provided in Table 2.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure	3	H335: May cause respiratory irritation

Source: Aggregated GHS information from multiple notifications.[\[1\]](#)

The hazard classification process involves a systematic evaluation of available data against the GHS criteria. The logical workflow for this process is illustrated in the diagram below.

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## References

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)